

Application Notes and Protocols: Off-DNA Solid-Phase Peptide Synthesis of UNP-6457

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Compound of Interest

Compound Name: UNP-6457

Cat. No.: B15582854

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Abstract

UNP-6457 is a neutral nonapeptide inhibitor of the MDM2-p53 protein-protein interaction, discovered through DNA-encoded library screening, with a reported IC₅₀ of 8.9 nM.^{[1][2][3]} Its development as a potential therapeutic requires robust and scalable synthesis methods. This document provides detailed application notes and protocols for the off-DNA solid-phase peptide synthesis (SPPS) of **UNP-6457**, a macrocyclic peptide. The methodologies outlined herein are based on standard Fmoc/tBu solid-phase chemistry and are intended to guide researchers in the successful synthesis, purification, and characterization of this compound.

Introduction

The p53 tumor suppressor protein is a critical regulator of cell cycle arrest, apoptosis, and DNA repair.^[4] Its activity is negatively regulated by the oncoprotein Murine Double Minute 2 (MDM2), which binds to p53 and promotes its ubiquitination and subsequent proteasomal degradation.^{[4][5][6]} In many cancers, the p53 pathway is inactivated through mutation or by the overexpression of MDM2.^[4] Therefore, the inhibition of the MDM2-p53 interaction is a promising therapeutic strategy for reactivating p53 and restoring its tumor-suppressive functions.

UNP-6457 emerged from a DNA-encoded library screen as a potent inhibitor of the MDM2-p53 interaction.^[1] Unlike many peptide-based inhibitors, **UNP-6457** is a neutral, charge-free

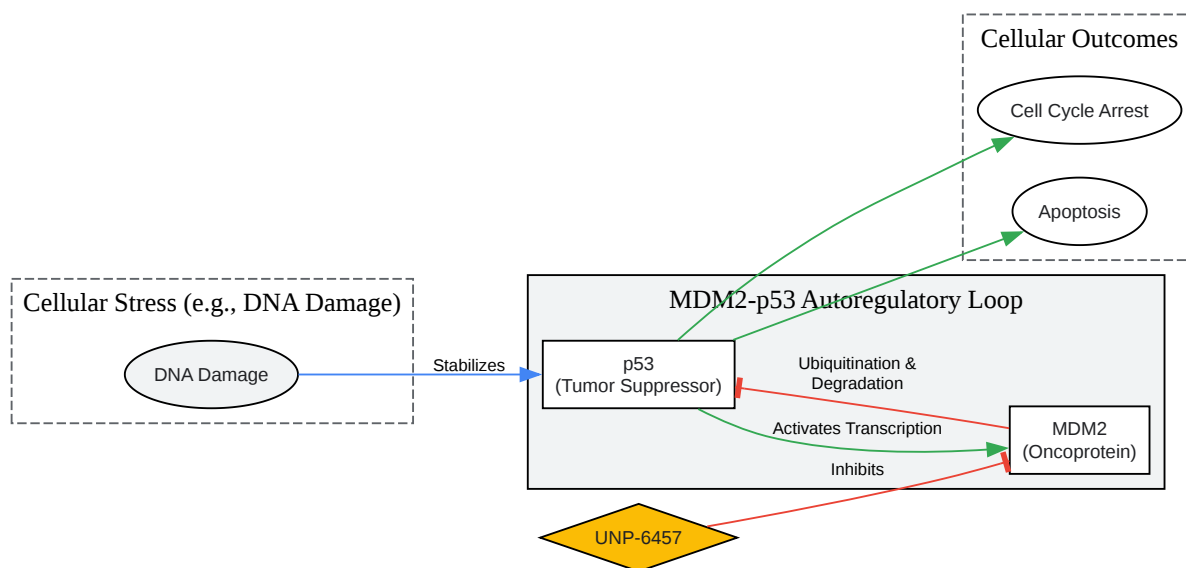
molecule, which may offer advantages in terms of cell permeability and pharmacokinetic properties.^[1] The synthesis of **UNP-6457** off-DNA is a crucial step for its further biological evaluation and preclinical development. This protocol details the solid-phase synthesis of the linear peptide precursor, on-resin cyclization, cleavage, and purification of **UNP-6457**.

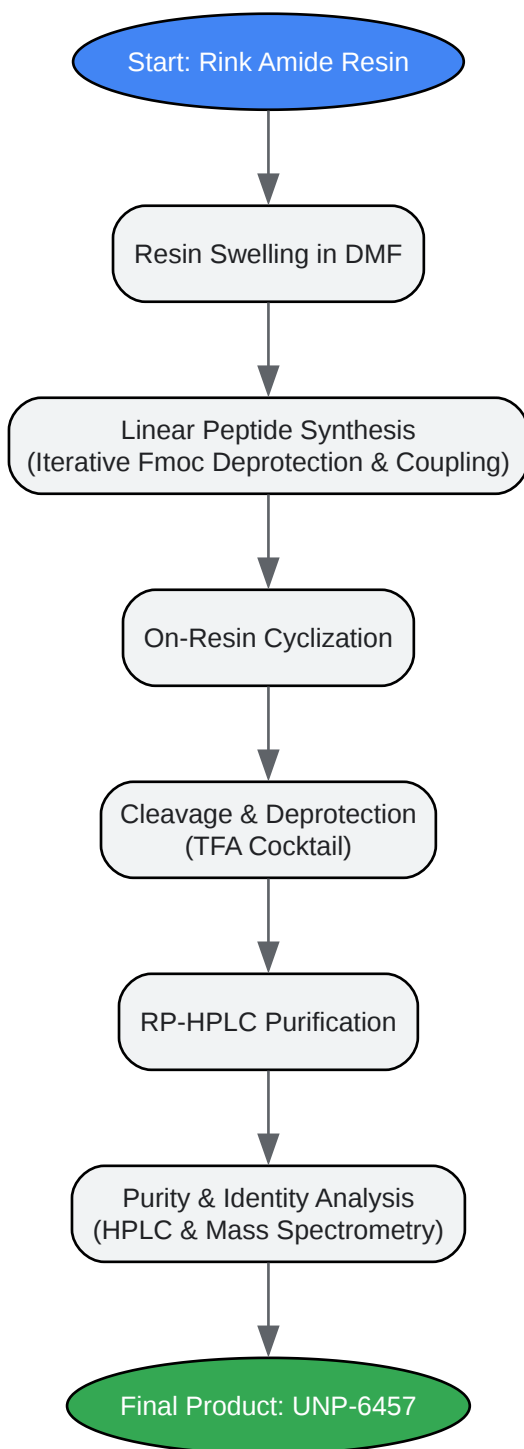
Data Presentation

Parameter	Value	Reference
Compound Name	UNP-6457	^[1]
Molecular Class	Neutral Nonapeptide	^[1]
Target	MDM2-p53 Interaction	^[1]
IC50 (MDM2)	8.9 nM	^{[1][2][3]}
IC50 (MDM4)	3.3 μ M	^[1]
Synthesis Strategy	Off-DNA Solid-Phase Peptide Synthesis (SPPS)	^[1]
Chemistry	Fmoc/tBu	^{[7][8]}

Signaling Pathway

The MDM2-p53 signaling pathway is a critical cellular regulatory circuit. Under normal conditions, MDM2 keeps p53 levels low. Upon cellular stress, such as DNA damage, this interaction is disrupted, leading to p53 accumulation and the activation of downstream target genes that mediate cell cycle arrest or apoptosis. **UNP-6457** acts by directly binding to MDM2, preventing its interaction with p53 and thereby stabilizing p53.





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